

# An In-depth Technical Guide to the Fundamental Properties of Tetramethylammonium Nitrate

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## Compound of Interest

Compound Name: *Tetramethylammonium nitrate*

Cat. No.: *B162179*

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This technical guide provides a comprehensive overview of the fundamental properties, experimental protocols, and key applications of **Tetramethylammonium nitrate** (TMAN). All quantitative data is summarized for clarity, and detailed methodologies for cited experiments are provided.

## Chemical and Physical Properties

**Tetramethylammonium nitrate** is a quaternary ammonium salt with a unique set of properties that make it valuable in various scientific and industrial fields.<sup>[1]</sup> It is a white to light yellow crystalline solid that is highly soluble in water and other polar solvents.<sup>[1][2][3][4]</sup>

## General and Physical Data

The fundamental physical and chemical identifiers for **Tetramethylammonium nitrate** are summarized in the table below.

Property	Value	References
Molecular Formula	C4H12N2O3	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Linear Formula	(CH3)4N(NO3)	
Molecular Weight	136.15 g/mol	<a href="#">[1]</a> <a href="#">[6]</a>
CAS Number	1941-24-8	<a href="#">[1]</a> <a href="#">[2]</a>
EC Number	217-723-4	
Appearance	White to light yellow crystalline powder/solid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	≥300 °C (lit.)	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Solubility	Soluble in water (H2O: 0.1 g/mL, clear, colorless)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Stability	Stable under normal conditions.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
InChI Key	QGPVYHSXZFOSRL-UHFFFAOYSA-N	<a href="#">[9]</a>
Canonical SMILES	C--INVALID-LINK--(C)C.[O-] [N+]=O	<a href="#">[3]</a> <a href="#">[9]</a>

## Structural Information

**Tetramethylammonium nitrate** consists of a central nitrogen atom bonded to four methyl groups, resulting in a positively charged tetramethylammonium cation,  $[(CH_3)_4N]^+$ . This cation is ionically bonded to the nitrate anion,  $[NO_3]^-$ .

## Experimental Protocols

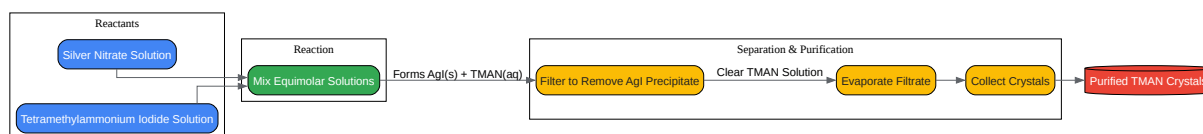
Detailed methodologies for the synthesis, purification, and analysis of **Tetramethylammonium nitrate** are crucial for its application in research.

## Synthesis Protocol

A common laboratory-scale synthesis of **Tetramethylammonium nitrate** involves a salt metathesis reaction.<sup>[10]</sup>

Methodology:

- Prepare equimolar aqueous solutions of silver nitrate ( $\text{AgNO}_3$ ) and tetramethylammonium iodide ( $(\text{CH}_3)_4\text{NI}$ ).
- Mix the two solutions. A precipitate of silver iodide ( $\text{AgI}$ ) will form.
- Remove the silver iodide precipitate by filtration.
- The resulting clear solution contains dissolved **Tetramethylammonium nitrate**.
- Evaporate the solution to reduce the volume, which will cause white crystals of **Tetramethylammonium nitrate** to separate out.
- Collect the crystals for further purification.



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*Synthesis and Purification Workflow for TMAN.*

## Purification Protocol

The purity of **Tetramethylammonium nitrate** is critical for many of its applications. Recrystallization is a standard purification method.<sup>[5][11]</sup>

#### Methodology:

- Dissolve the crude **Tetramethylammonium nitrate** crystals in hot ethanol (EtOH).
- Allow the solution to cool slowly, promoting the formation of well-defined crystals.
- Collect the recrystallized product by filtration.
- Dry the purified crystals in an oven at 110°C to remove any residual solvent.[\[5\]](#)[\[11\]](#)

## Thermal Decomposition Analysis

The thermal stability and decomposition mechanism of **Tetramethylammonium nitrate** have been investigated using thermogravimetry (TG) and mass spectrometry (MS).[\[10\]](#)

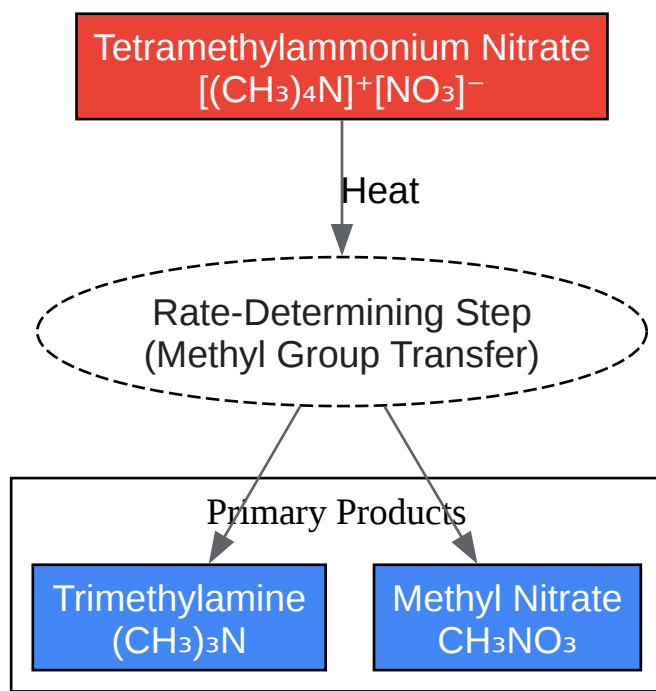
#### Methodology:

- Thermogravimetric Analysis (Isothermal): The analysis is carried out using a thermogravimetric analyzer. A sample is placed in a platinum bucket and heated to a constant temperature. The mass loss over time is recorded to determine the kinetics of decomposition.[\[10\]](#)
- Mass Spectrometric Analysis: A mass spectrometer connected to a constant volume system via a molecular leak is used.[\[10\]](#)
  - For qualitative analysis, approximately 25 mg of the substance is heated to 350°C for 15 minutes. The evolved gases are then analyzed to identify the decomposition products.[\[10\]](#)
  - For isothermal kinetic runs, the evolution of a specific mass number corresponding to a major fragmentation peak of a product (e.g.,  $m/z$  58 for trimethylamine) is monitored over time at various temperatures.[\[10\]](#)

## Thermal Decomposition Mechanism

Studies have shown that the thermal decomposition of **Tetramethylammonium nitrate** proceeds via a dissociation process, which is the rate-determining step.[\[10\]](#) The initial step involves the transfer of a methyl group, leading to the formation of trimethylamine and methyl nitrate.[\[10\]](#)

The decomposition behaves differently depending on the pressure. In air, the decomposition is exothermic.[10] Under reduced pressure, the compound undergoes dissociation and sublimation, resulting in an overall endothermic effect.[10]



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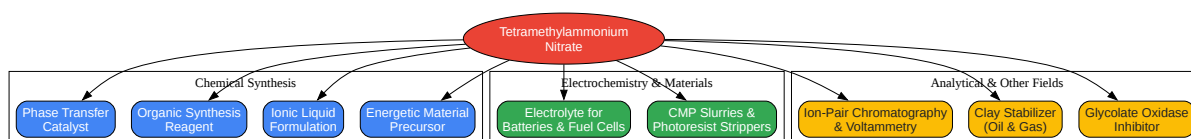
*Thermal Decomposition Pathway of TMAN.*

## Applications in Research and Development

**Tetramethylammonium nitrate** is a versatile compound with a broad range of applications across various scientific disciplines.[1]

- **Phase Transfer Catalyst:** It is widely used as a phase transfer catalyst, facilitating reactions between reactants in immiscible phases, which is particularly useful in organic and inorganic synthesis.[1][3][4]
- **Electrolyte Solutions:** The compound is employed in the formulation of electrolytes for batteries, supercapacitors, and fuel cells, where its ionic properties enhance conductivity and efficiency.[1]

- Organic Synthesis: It serves as a reagent in numerous organic reactions, aiding in the production of complex molecules for pharmaceuticals and agrochemicals.[1][3]
- Explosives Research: TMAN is used as a precursor in the synthesis of energetic materials.[1][4]
- Analytical Chemistry: In ion-pair chromatography, it acts as a counter-ion to separate anions.[12] It is also used as an electrolyte in electrochemical analysis techniques like voltammetry.[12]
- Material Science: It is a component in chemical mechanical planarization (CMP) slurries and photoresist stripper solutions for the semiconductor industry.[4][13]
- Ionic Liquids: The compound is utilized in the formulation of ionic liquids, which are considered green solvents due to their low volatility.[1][3]
- Other Applications: It has been used in studies related to soil remediation, as a non-halide clay stabilizer in oilfield applications, and as an inhibitor of glycolate oxidase.[1][4][5][11][13]



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Key Application Areas of **Tetramethylammonium Nitrate**.

## Safety and Handling

**Tetramethylammonium nitrate** is classified as a hazardous substance and requires careful handling.

## Hazard Identification

- Hazard Class: 5.1 (Oxidizing solid)[2][5]
- Signal Word: Danger[2][14]
- Hazard Statements:
  - H272: May intensify fire; oxidizer.[5][14]
  - H315: Causes skin irritation.[5][14]
  - H319: Causes serious eye irritation.[5][14]
  - H335: May cause respiratory irritation.[9]
- Incompatibilities: It reacts with rust, bases, copper, strong oxidizing agents, strong reducing agents, and combustible materials.[2][3][5][14]

## Handling and Storage

- Storage: Store in a dry, cool, and well-ventilated place in tightly sealed containers.[8][14] Keep away from heat, sparks, open flames, and other ignition sources. Do not store near combustible materials.[14] Recommended storage temperature is 2-8°C.[5][8]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[9][14] Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation occurs.[15]
- First Aid:
  - Eyes: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[14]
  - Skin: Wash off immediately with plenty of water for at least 15 minutes. If irritation persists, call a physician.[14]

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